

# Navigating Access to Restricted TRITA Publications: A Researcher's Guide

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For researchers, scientists, and professionals in drug development, accessing specific academic publications is a critical step in advancing their work. This guide provides detailed protocols for accessing restricted papers within the **TRITA** series, the official publication series of the KTH Royal Institute of Technology in Stockholm, Sweden.

**TRITA** publications, which include doctoral and licentiate theses, student theses, and research reports, are integral to the dissemination of research from this leading technical university.<sup>[1]</sup> While KTH encourages open access publishing through its digital repository, DiVA, some publications may have restricted access due to copyright agreements or other limitations.<sup>[2][3]</sup>

## Understanding Access Levels for TRITA Papers

Access to **TRITA** publications primarily falls into two categories: Open Access and Restricted Access. The KTH policy urges researchers to make their work openly available, but restrictions can occur.<sup>[3]</sup>

Access Level	Description	Primary Access Method
Open Access	The full text of the publication is freely available to the public for download from the DiVA portal.	Direct download from the KTH DiVA portal.
Restricted Access	The full text is not publicly available for immediate download. Access may be granted upon request or through specific services.	Request through the DiVA portal, Interlibrary Loan, or direct contact with the author/department.

## Protocols for Accessing Restricted TRITA Publications

Researchers encountering a restricted **TRITA** paper have several avenues to request access. The appropriate method will depend on the nature of the restriction and the user's affiliation.

### Protocol 1: Requesting Access Through the DiVA Portal

Many restricted publications in KTH's digital repositories, including DiVA and the KTH Data Repository, offer a built-in access request feature.<sup>[4]</sup> This is the most direct method for requesting a digital copy.

Experimental Protocol:

- **Navigate to the DiVA Portal:** Access the KTH DiVA portal at [kth.diva-portal.org](http://kth.diva-portal.org).
- **Locate the Publication:** Use the search function to find the specific **TRITA** publication of interest.
- **Identify Access Status:** The publication's record will indicate its access level. For restricted items, a direct download link will be absent.
- **Initiate Access Request:** Look for a "Request Access" or similar button or link. This will typically open a request form.<sup>[4]</sup>

- Complete the Request Form:
  - Provide your full name and email address.
  - State your institutional affiliation and your reason for requesting the publication. Be specific about how it relates to your research.
  - Agree to the terms, which will include sharing your contact information with the record owner.<sup>[4]</sup>
- Submit and Verify: Submit the form and verify your email address by clicking the link in the confirmation email. The request will then be sent to the publication's owner for approval.<sup>[4]</sup>

## Protocol 2: Interlibrary Loan (ILL)

If a digital copy cannot be obtained directly, researchers can request a physical or digital copy through their institution's library via the Interlibrary Loan service. The KTH Library provides ILL services for its collections.<sup>[5]</sup>

Experimental Protocol:

- Contact Your Institutional Library: Initiate an Interlibrary Loan request through your own university or company library.
- Provide Publication Details: Supply your library with the full bibliographic information for the **TRITA** paper, including the author, title, **TRITA** series number, and year of publication.
- Library-to-Library Transaction: Your library will contact the KTH Library to request a loan of the material.
- Delivery: The KTH Library may provide a digital or physical copy to your library, which will then make it available to you. Note that fees may apply for requests from outside the Nordic countries and for article requests.<sup>[5]</sup>

## Protocol 3: Direct Contact with the Author or Department

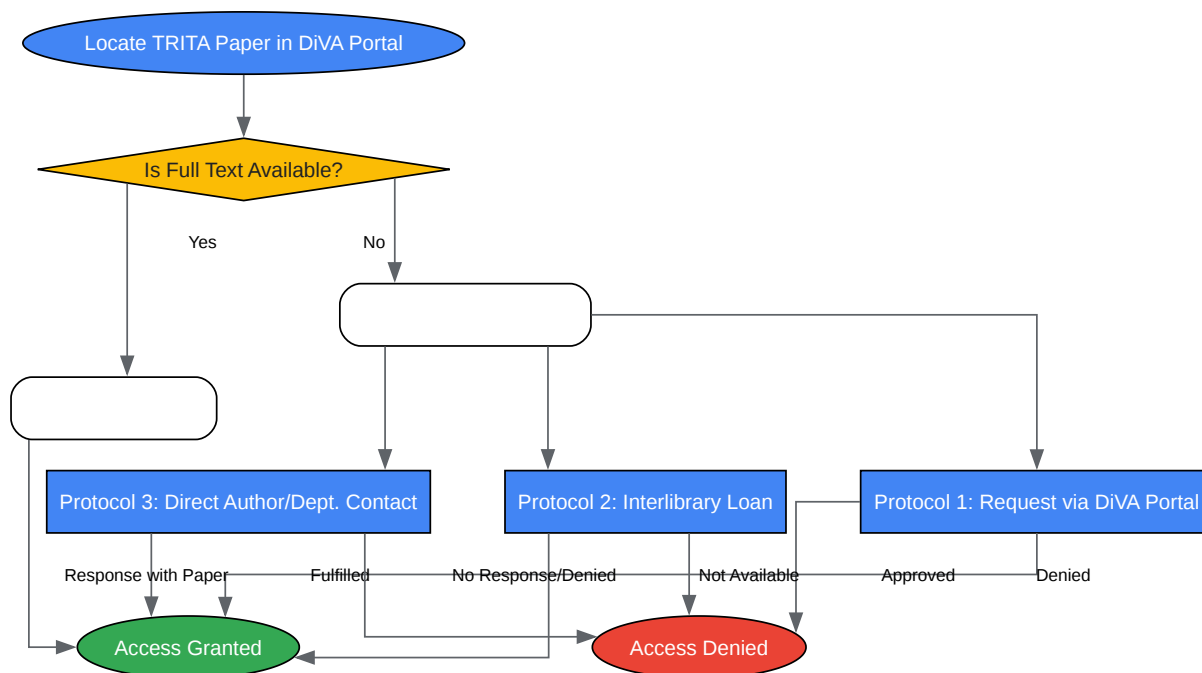
In some cases, directly contacting the author or the affiliated KTH school or department can be an effective way to obtain a copy of a restricted paper.

Experimental Protocol:

- **Identify Author and Department:** The DiVA record for the publication will list the author(s) and their KTH school affiliation (e.g., ABE, EECS, SCI, CBH, ITM).<sup>[6]</sup>
- **Locate Contact Information:** Search the KTH website ([www.kth.se/en](http://www.kth.se/en)) for the author's current contact information or the general contact for the relevant school or department.
- **Draft a Professional Request:** Compose a concise and professional email explaining who you are, your research interests, and why you are requesting their specific publication.
- **Send the Request:** Send the email and await a response. Researchers are often willing to share their work with colleagues in the field.

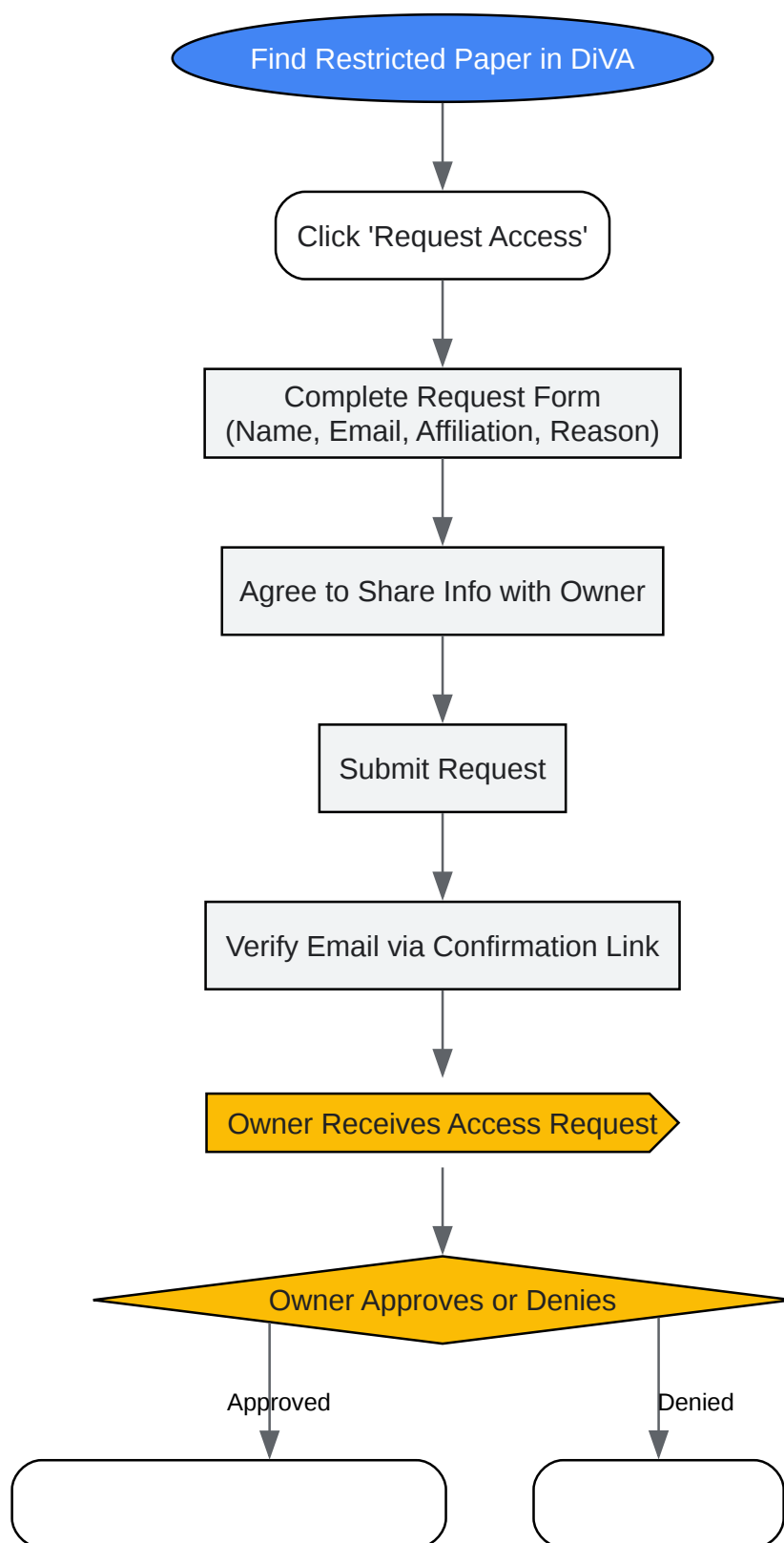
## Visualizing the Access Workflow

The following diagrams illustrate the decision-making process and workflows for accessing **TRITA** publications.



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Caption: Workflow for accessing **TRITA** publications.



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Caption: Protocol for requesting access via the DiVA portal.

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